

Proper Disposal of Tetrahydrofurfuryl Alcohol: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Tetrahydrofurfuryl alcohol

Cat. No.: B7769624

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents are paramount to ensuring a secure laboratory environment.

Tetrahydrofurfuryl alcohol (THFA), a versatile and biodegradable solvent, requires specific procedures for its proper disposal to mitigate environmental and safety risks. This guide provides essential, step-by-step information for the safe management of THFA waste.

Immediate Safety and Handling Precautions

Before initiating any disposal-related activities, it is crucial to be equipped with the appropriate personal protective equipment (PPE). This includes wearing appropriate protective eyeglasses or chemical safety goggles, gloves, and clothing to prevent skin and eye contact.^{[1][2]} Work should be conducted in a well-ventilated area, and an eyewash station and safety shower should be readily accessible.^[1]

Spill Management

In the event of a THFA spill, immediate action is necessary to contain the substance and prevent its spread.

- **Eliminate Ignition Sources:** Remove all sources of ignition from the area, as THFA is a combustible liquid.^{[1][3][4]}
- **Ventilate the Area:** Ensure adequate ventilation to disperse vapors.^{[1][5]}

- Containment: Absorb the spill with an inert, non-combustible material such as sand, earth, or vermiculite.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- Collection: Use spark-proof tools to collect the absorbed material and place it into a suitable, labeled container for disposal.[\[1\]](#)[\[4\]](#)
- Decontamination: Clean the spill area thoroughly.

Disposal Protocol

The disposal of **Tetrahydrofurfuryl alcohol** must be conducted in accordance with federal, state, and local hazardous waste regulations.[\[1\]](#)[\[6\]](#)

- Waste Classification: Chemical waste generators must determine if the discarded chemical is classified as hazardous waste according to EPA guidelines (40 CFR Parts 261.3).[\[1\]](#)
- Containerization: Store waste THFA in its original or a compatible, tightly sealed, and properly labeled container.[\[1\]](#)[\[5\]](#)[\[7\]](#) Do not mix with other waste materials.[\[5\]](#)
- Professional Disposal: Arrange for the disposal of the waste through a licensed disposal company.[\[5\]](#) Do not empty THFA into drains.[\[2\]](#)[\[7\]](#)
- Empty Containers: Empty containers may retain product residue and can be dangerous.[\[1\]](#) They should be handled like the product itself and disposed of in an environmentally safe manner.[\[5\]](#)[\[6\]](#) Do not pressurize, cut, weld, or expose empty containers to heat or ignition sources.[\[1\]](#)

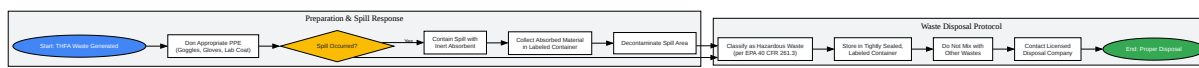
Key Safety and Physical Data

For quick reference, the following table summarizes key quantitative data for **Tetrahydrofurfuryl alcohol**.

Property	Value
Flash Point	74 °C (165.2 °F)[1][2]
Autoignition Temperature	282 °C (539.6 °F)[1]
Lower Explosion Limit	1.5% (V)[8]
Upper Explosion Limit	9.7% (V)[8]
Boiling Point	178 °C (352.4 °F)[2]
Melting Point	-80 °C (-112 °F)[2]
Vapor Pressure	0.3 mbar @ 20 °C[2]

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **Tetrahydrofurfuryl alcohol**.



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Tetrahydrofurfuryl Alcohol Disposal Workflow

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